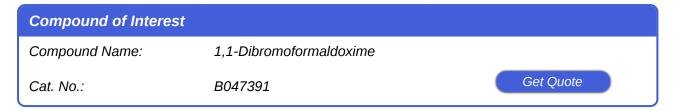


# Thermo-chemical Properties of 1,1Dibromoformaldoxime: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

**1,1-Dibromoformaldoxime** (CHBr<sub>2</sub>NO) is a halogenated oxime that serves as a critical intermediate in organic synthesis, primarily as a precursor to the highly reactive bromonitrile oxide. This guide provides a comprehensive overview of the available physical and reactive properties of **1,1-Dibromoformaldoxime**, with a focus on its synthesis, reactivity, and safety considerations. Despite a thorough review of scientific literature, specific experimental thermochemical data, such as enthalpy of formation and Gibbs free energy, are not readily available. This document compiles the existing information on its physical characteristics and details the experimental protocols for its preparation, providing a valuable resource for professionals in chemical research and drug development.

# **Physical and Chemical Properties**

**1,1-Dibromoformaldoxime** is a white to pale yellow crystalline solid.[1] While comprehensive experimental thermo-chemical data are not extensively reported in the literature, several key physical properties have been documented.

Table 1: Physical and Chemical Properties of 1,1-Dibromoformaldoxime



Property	Value	Source
Molecular Formula	CHBr₂NO	[2][3]
Molecular Weight	202.83 g/mol	[4]
Appearance	White to dark orange solid	[3]
Melting Point	65-68 °C	[3]
Boiling Point (Predicted)	230.0 ± 23.0 °C at 760 mmHg	[4]
Density (Predicted)	2.70 ± 0.1 g/cm <sup>3</sup>	[3][4]
pKa (Predicted)	7.52 ± 0.11	[3]
Solubility	Soluble in Chloroform (very slightly, heated), Methanol	[3]

Note: Predicted values are based on computational models and should be considered as estimates.

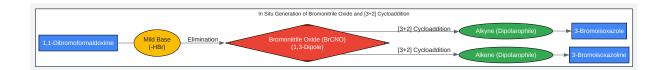
## **Reactivity and Signaling Pathways**

The primary utility of **1,1-Dibromoformaldoxime** in organic synthesis lies in its role as a stable precursor for the in situ generation of bromonitrile oxide (BrCNO), a highly reactive **1,3-dipole**. [5] This intermediate readily participates in [3+2] cycloaddition reactions with various dipolarophiles, such as alkenes and alkynes, to yield 3-bromoisoxazolines and 3-bromoisoxazoles, respectively.[5] These heterocyclic structures are valuable scaffolds in medicinal chemistry and drug development.[2][5]

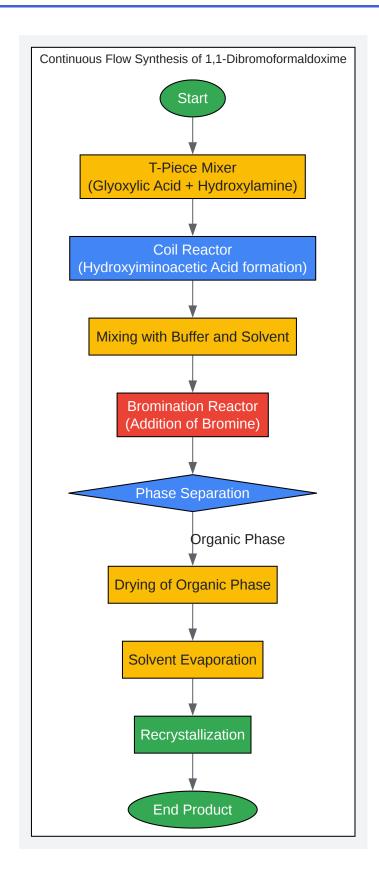
The generation of bromonitrile oxide is typically achieved by treating **1,1- Dibromoformaldoxime** with a mild base, which facilitates the elimination of hydrogen bromide.

[5]









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- To cite this document: BenchChem. [Thermo-chemical Properties of 1,1-Dibromoformaldoxime: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF].
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